

Preparing Stock Solutions of TAK-418 for Cell Culture Applications

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Compound of Interest		
Compound Name:	Tak-418	
Cat. No.:	B3324257	Get Quote

Abstract

This document provides detailed application notes and protocols for the preparation of **TAK-418** stock solutions for use in cell culture experiments. **TAK-418** is a potent and selective inhibitor of Lysine-Specific Demethylase 1 (LSD1/KDM1A), an enzyme involved in epigenetic regulation.[1][2][3] Proper preparation and storage of **TAK-418** stock solutions are critical for ensuring experimental reproducibility and accuracy. This guide is intended for researchers, scientists, and drug development professionals working with this compound in a laboratory setting.

Introduction to TAK-418

TAK-418 is a selective, orally active small molecule inhibitor of the LSD1 (KDM1A) enzyme, with an IC50 of 2.9 nM.[1][2] It functions by targeting the catalytic flavin adenine dinucleotide (FAD) in the active site of LSD1, leading to its irreversible inhibition.[4] By inhibiting LSD1, TAK-418 modulates histone methylation, specifically increasing the levels of H3K4me1/2/3 and H3K9me2.[1] This epigenetic modification can normalize dysregulated gene expression, which is a therapeutic target in various neurodevelopmental disorders.[5][6] Due to its brain-penetrant properties, TAK-418 is being investigated for its therapeutic potential in central nervous system disorders like Kabuki syndrome and autism spectrum disorders.[4][7]

Physicochemical and Storage Data



Accurate data on the physicochemical properties and recommended storage conditions of **TAK-418** are essential for proper handling and use. The following table summarizes key quantitative information for **TAK-418**.

Parameter	Value	Source(s)
Molecular Weight	356.91 g/mol	[1][2]
Formula	C17H25ClN2O2S	[1][2]
CAS Number	1818252-53-7	[1][2]
Appearance	White to yellow solid-liquid mixture	[1]
Solubility in DMSO	55 mg/mL (154.10 mM)	[1][2]
Solubility in H ₂ O	≥ 16.67 mg/mL (46.71 mM)	[1]
Storage (Solid)	-20°C, sealed, away from moisture and light (up to 3 years) or 4°C (up to 2 years)	[1][2]
Storage (Stock Sol.)	-80°C for up to 6 months; -20°C for up to 1 month.[1][2] Store in tightly sealed aliquots. [8]	

Experimental Protocols

This section provides a detailed protocol for the preparation of a 10 mM stock solution of **TAK-418** in DMSO, which is a common solvent for in vitro studies.[5]

3.1. Materials

- TAK-418 powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or cryovials



- Calibrated analytical balance
- Sterile serological pipettes and pipette tips
- · Vortex mixer
- Water bath or heat block (optional, for aiding dissolution)
- 0.22 μm syringe filter (optional, for sterilization)
- 3.2. Protocol for Preparing a 10 mM TAK-418 Stock Solution in DMSO
- Preparation: Before starting, allow the vial of **TAK-418** powder to equilibrate to room temperature for at least 60 minutes to prevent condensation.[8] Perform all steps in a sterile environment (e.g., a laminar flow hood).
- Weighing: Accurately weigh a specific amount of TAK-418 powder. For example, to prepare
 1 mL of a 10 mM stock solution, weigh out 3.57 mg of TAK-418 (Molecular Weight = 356.91).
 - Calculation:Mass (mg) = Desired Concentration (mM) x Volume (L) x Molecular Weight (g/mol) = 10 mmol/L x 0.001 L x 356.91 g/mol = 3.57 mg
- Dissolution:
 - Add the weighed TAK-418 powder to a sterile tube.
 - Add the calculated volume of DMSO. For 3.57 mg of TAK-418, add 1 mL of DMSO to achieve a 10 mM concentration.
 - Vortex the solution thoroughly until the powder is completely dissolved.
 - If dissolution is difficult, gentle warming to 60°C and sonication can be used to aid the process.[1] It is crucial to use newly opened or anhydrous DMSO, as hygroscopic DMSO can negatively impact solubility.[1]
- Sterilization (Optional but Recommended): To ensure sterility for cell culture use, the stock solution can be filtered through a 0.22 μm syringe filter compatible with DMSO.



· Aliquoting and Storage:

- Dispense the stock solution into smaller, single-use aliquots in sterile, amber cryovials to protect from light and avoid repeated freeze-thaw cycles.
- Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.
- Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[1]

3.3. Preparation of Working Solutions

For cell culture experiments, the concentrated stock solution must be diluted to the final working concentration in the cell culture medium.

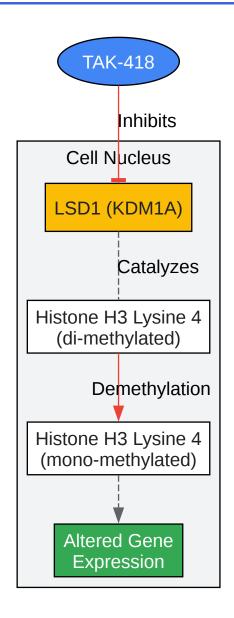
- Thawing: Thaw a single aliquot of the **TAK-418** stock solution at room temperature.
- Dilution: Serially dilute the stock solution in fresh, pre-warmed cell culture medium to achieve
 the desired final concentration. It is recommended to add the diluted compound to the
 medium immediately before treating the cells.
 - Important: The final concentration of DMSO in the cell culture medium should be kept low (typically ≤ 0.5%) to avoid solvent-induced cytotoxicity.[5] Ensure that the vehicle control cultures are treated with the same final concentration of DMSO.

Diagrams

4.1. Signaling Pathway

TAK-418 acts by inhibiting the LSD1 enzyme, which in turn affects histone methylation and gene expression. The following diagram illustrates this mechanism of action.





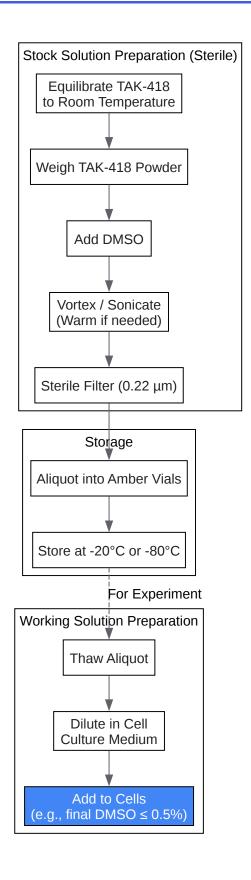
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Caption: Mechanism of action of TAK-418.

4.2. Experimental Workflow

The following diagram outlines the workflow for preparing **TAK-418** stock and working solutions.





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Caption: Workflow for preparing TAK-418 solutions.



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